

A Comparative Guide to the Validation of TMPA Data with Ground-Based Observations

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Compound of Interest

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This guide provides a comprehensive comparison of the Tropical Rainfall Measuring Mission (TRMM) Multi-satellite Precipitation Analysis (**TMPA**) data with ground-based rainfall observations. It is intended for researchers, scientists, and professionals in drug development who utilize precipitation data in their work. This document outlines the performance of **TMPA** in various regions and under different climatic conditions, supported by quantitative data from several validation studies.

Data Presentation: Performance of TMPA in Validation Studies

The following table summarizes the key findings from various studies that have validated **TMPA** data against ground-based rain gauge observations. The studies cover different geographical locations, climatic conditions, and time scales, providing a broad overview of the product's accuracy.

Study & Region	Ground-Based Observation	Time Scale	Key Findings & Statistical Metrics
Jinsha River Basin, China	In-situ ground gauge datasets	3-hourly, Daily, Monthly	<p>TMPA accuracy increases with temporal scale.</p> <p>Average Correlation Coefficient (CC) was 0.34 (3-hourly), 0.59 (daily), and 0.90 (monthly). Mean Probability of Detection (POD) was 0.34 (3-hourly) and 0.63 (daily). 80.4% of stations had an acceptable bias ($\pm 25\%$).[1]</p>
Urban vs. Non-Urban Watersheds (Las Vegas, Houston, Atlanta, Cheongju)	Rain gauge networks	Event-based	<p>TMPA tends to underestimate rainfall in semi-arid regions and overestimate in humid regions.</p> <p>Accuracy was generally better in urbanized watersheds in humid locations.[2]</p>
Hexi Region, China	Rain gauge observation data (2009-2015)	Daily, Monthly, Annual	<p>TMPA overestimates precipitation with a bias of 11.16%.</p> <p>Performance improves with increasing time scale.</p> <p>Low correlation in cold seasons and moderate in warm seasons.</p>

Overestimation is more likely in low-elevation regions and underestimation in high-altitude areas.[3]

Peruvian Andes

In-situ data

Multiple observation lengths

Good agreement with gauge values, especially for periods over 8 days. Performance shows strong regional dependence due to varying climate and topography.[4]

Monsoon Core Region, India

India Meteorological Department (IMD) gridded data (1998-2017)

Daily

A high correlation of +0.88 (99% confidence level) was found between daily TMPA and IMD rainfall data. The bias over the core monsoon region was found to be very low.[5]

Experimental Protocols

The validation of **TMPA** data against ground-based observations typically follows a standardized methodology to ensure the accuracy and comparability of results. The core of this methodology is the point-to-pixel comparison.

Point-to-Pixel Comparison

This is the most common approach for validating satellite precipitation products.[6][7] It involves comparing the rainfall data from a ground-based rain gauge (a point) with the estimated rainfall from the corresponding satellite grid cell (a pixel) that covers the gauge's location.

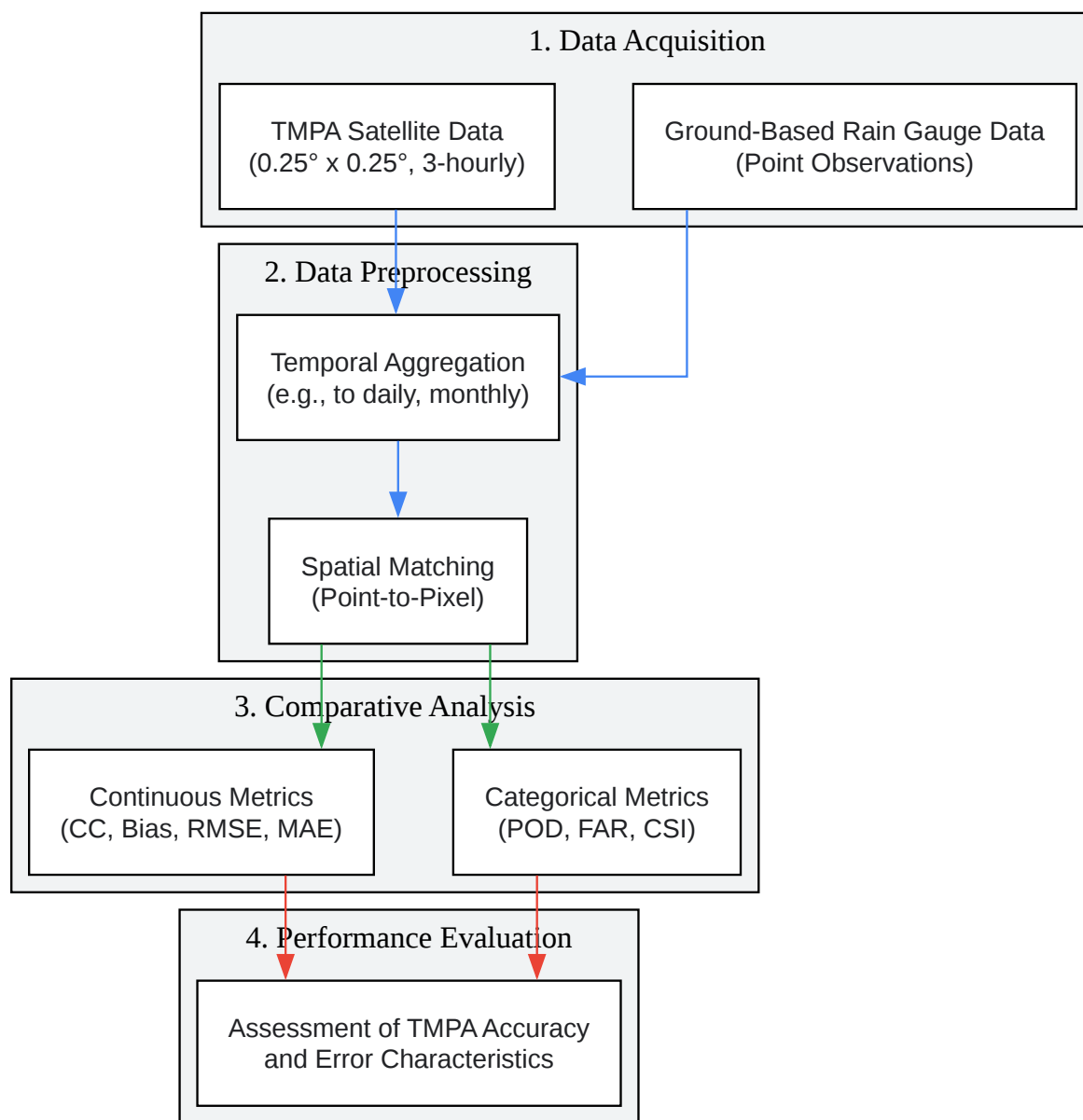
Detailed Steps:

- Data Acquisition:
 - **TMPA** Data: The **TMPA** 3B42 research product is often used, which has a spatial resolution of $0.25^{\circ} \times 0.25^{\circ}$ and a temporal resolution of 3 hours.[\[3\]](#)[\[8\]](#)[\[9\]](#)
 - Ground-Based Data: Quality-controlled rainfall data is collected from a network of rain gauges within the study area.
- Temporal Matching: The rain gauge data, which is often recorded at a higher temporal resolution (e.g., hourly), is aggregated to match the temporal resolution of the **TMPA** data (e.g., 3-hourly, daily, monthly).
- Spatial Matching: Each rain gauge is located within a specific **TMPA** grid cell. The rainfall value from the rain gauge is then directly compared to the rainfall value of that single grid cell.
- Statistical Analysis: A variety of statistical metrics are employed to quantify the agreement and error between the **TMPA** and gauge data. These include:
 - Continuous Verification Statistics:
 - Correlation Coefficient (CC): Measures the linear relationship between the satellite and gauge data.
 - Bias: Indicates the systematic overestimation or underestimation of the satellite product.
 - Root Mean Square Error (RMSE): Represents the average magnitude of the error.
 - Mean Absolute Error (MAE): The average of the absolute differences between the two datasets.
 - Categorical Verification Statistics:
 - Probability of Detection (POD): The fraction of observed rain events that were correctly detected by the satellite.

- False Alarm Ratio (FAR): The fraction of satellite-detected rain events that were not observed by the gauges.
- Critical Success Index (CSI): A combined measure of POD and FAR that indicates the overall skill of the satellite product in detecting rain events.

Visualization of the Validation Workflow

The following diagram illustrates the logical workflow for validating **TMPA** data using ground-based observations.

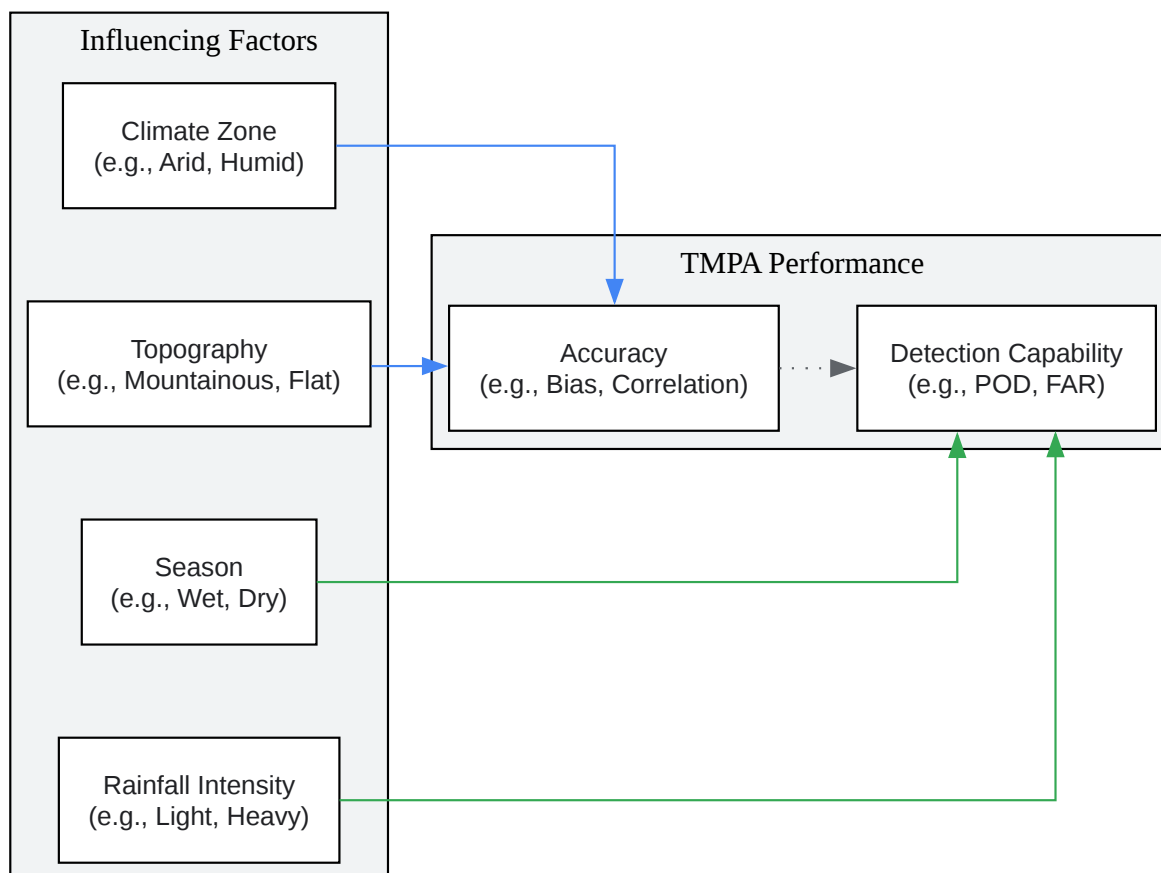


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Caption: Workflow for **TMPA** data validation.

Signaling Pathways and Logical Relationships

The relationship between different factors influencing the accuracy of **TMPA** can be visualized as follows.



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Caption: Factors influencing **TMPA** accuracy.

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